

The Pharmacokinetics of Phoxim in Animals: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phoxim*

Cat. No.: *B1677734*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the absorption, distribution, metabolism, and excretion (ADME) of the organophosphate insecticide **phoxim** in various animal species. The information is compiled from a range of scientific studies and is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and veterinary medicine.

Absorption

Phoxim is readily absorbed following oral and dermal administration in several animal species, although the rate and extent of absorption can vary depending on the route of administration and the animal model.

Following oral administration in rats at doses of 1 mg/kg and 10 mg/kg, **phoxim** is rapidly absorbed from the gastrointestinal tract, with maximum plasma levels (C_{max}) of 0.35 µg/mL and 2.44 µg/mL, respectively, achieved within 30 minutes.^[1] In pigs, oral administration of 5 mg/kg body weight (bw) also results in rapid and complete absorption, with peak plasma levels reached within two hours.^[2]

Dermal absorption of **phoxim** is comparatively lower. In pigs treated with a pour-on formulation at a dose of 100 mg/kg bw, the dermal bioavailability was found to be low, ranging from 1.2% to 2.9%.^{[2][3]}

Table 1: Absorption Pharmacokinetics of Phoxim in Animals

Animal Species	Administration Route	Dose	Cmax	Tmax	Reference
Rat (Male)	Oral	1 mg/kg	0.35 µg/mL	30 minutes	[1]
Rat (Male)	Oral	10 mg/kg	2.44 µg/mL	30 minutes	
Pig	Oral	5 mg/kg bw	-	2 hours	
Pig	Dermal (Pour-on)	100 mg/kg bw	-	-	

Distribution

Once absorbed, **phoxim** is rapidly distributed to various tissues and organs. In both rats and pigs, the highest concentrations of **phoxim** and its metabolites are typically found in fat, kidney, and liver. Studies in rats have shown no evidence of significant accumulation in any specific organ or tissue.

In sheep treated with a pour-on application, residues were highest in fat, with lower levels detected in muscle and kidney. Specifically, at 28 days post-treatment, total radioactive residues were approximately 115 µg **phoxim** equivalents/kg in kidney and 59 µg/kg in muscle. In pigs, after a pour-on application, **phoxim** was primarily detected in fat, loin, and muscle, while the metabolite cyanobenzaldoxime was found in muscle, loin, and liver.

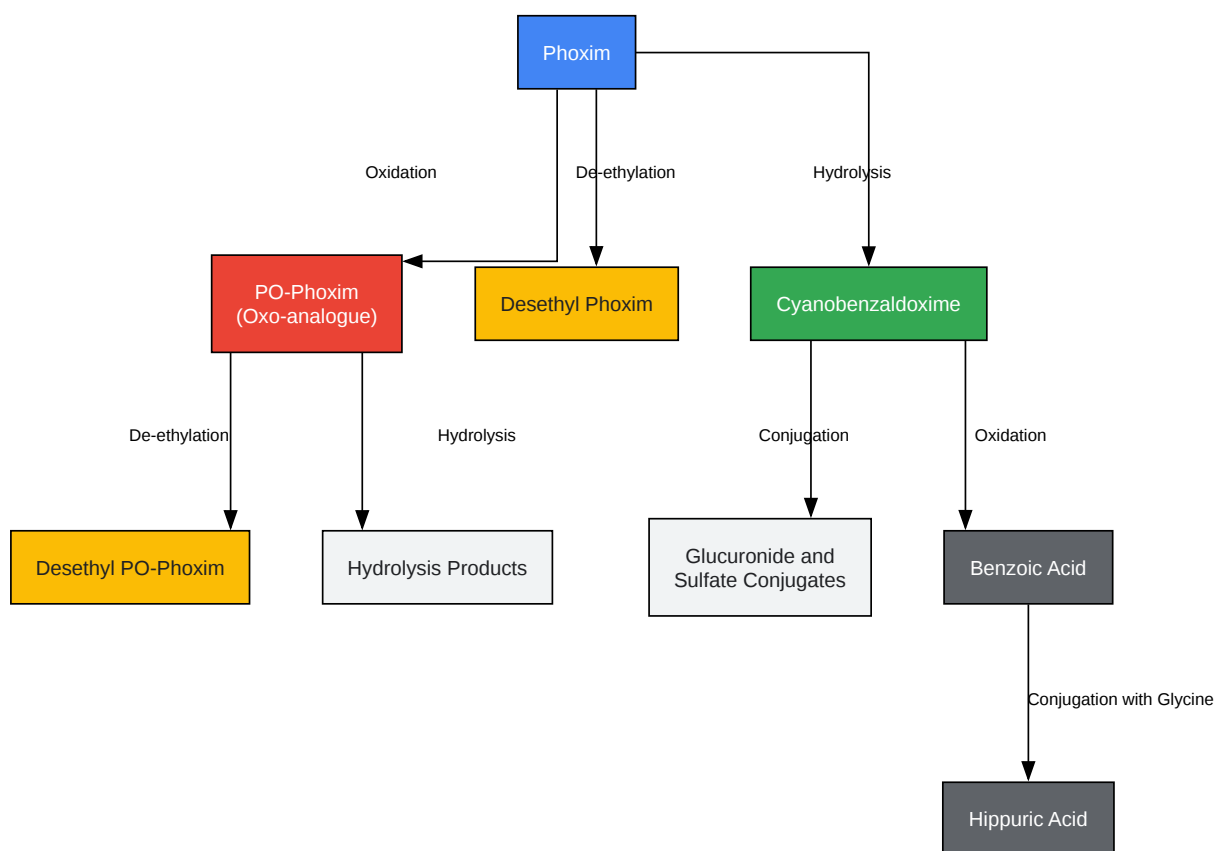
Metabolism

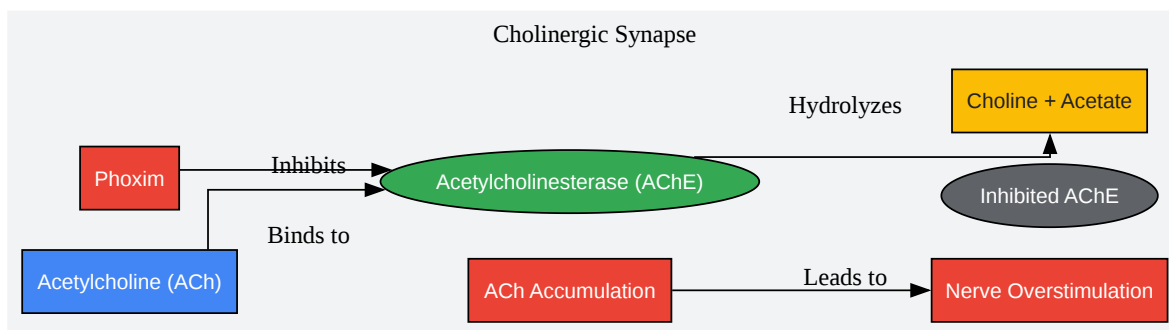
Phoxim undergoes extensive metabolism in animals. The primary metabolic pathways involve hydrolysis of the phosphor ester bond and de-alkylation. In rats, metabolism involves de-ethylation and hydrolysis, leading to the formation of conjugates of cyanobenzaldoxime, which can be further metabolized to hippuric acid. The major metabolites identified in the urine of rats are the glucuronic and sulfuric acid conjugates of cyanobenzaldoxime.

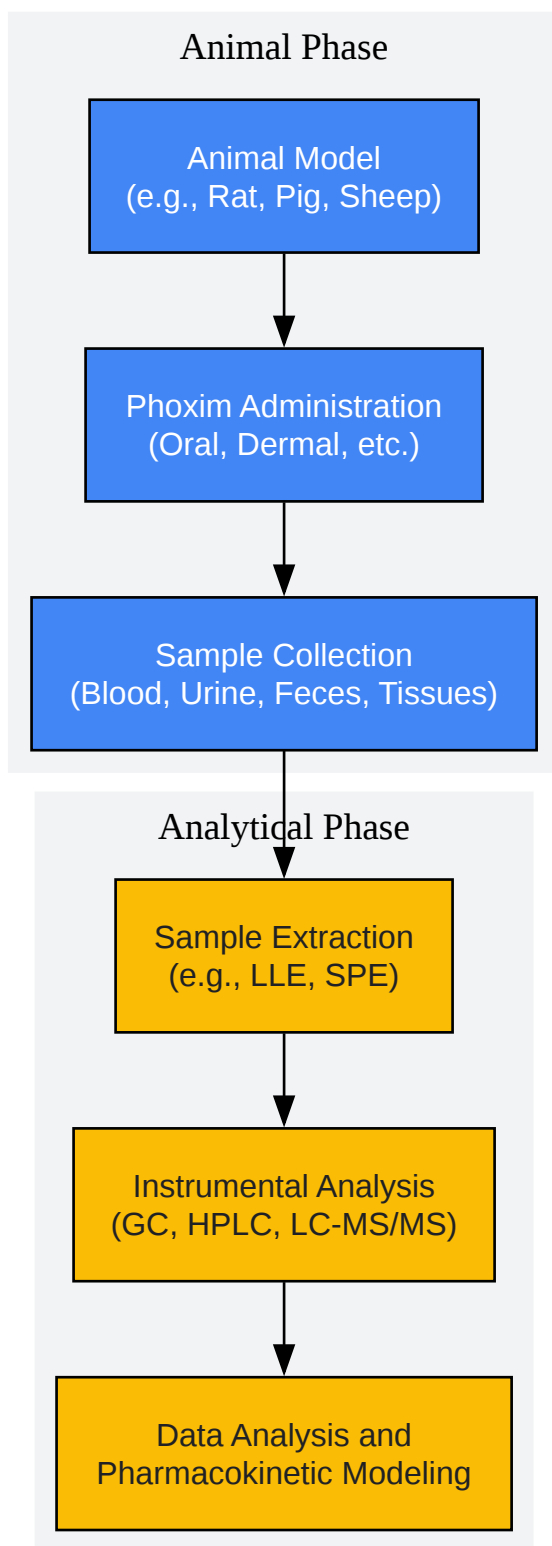
In pigs, the main metabolic pathway is the hydrolysis of the phosphor ester bond, followed by conjugation of the resulting cyanobenzaldoxime. A smaller portion of cyanobenzaldoxime is

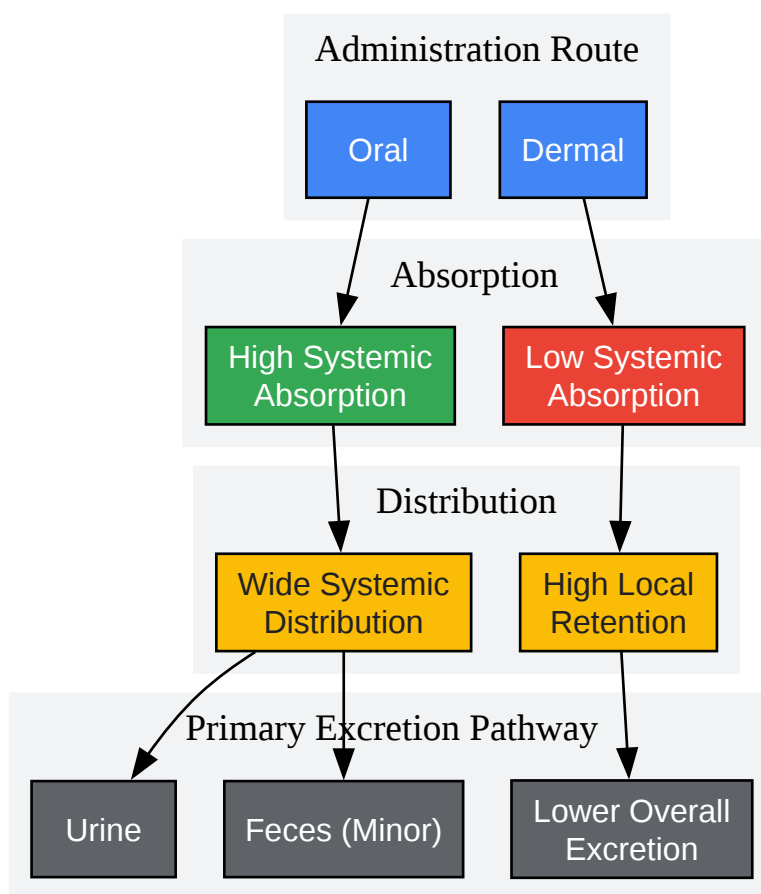
oxidized to benzoic acid and subsequently metabolized to hippuric acid. The oxo-analogue of **phoxim** (PO-**phoxim**), which is a more potent cholinesterase inhibitor, is considered a short-lived intermediate in mammals and is rapidly hydrolyzed.

The metabolic pathway of **phoxim** in various animal species is illustrated in the following diagram.









[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 639. Phoxim (Pesticide residues in food: 1983 evaluations) [inchem.org]
- 2. fao.org [fao.org]
- 3. ema.europa.eu [ema.europa.eu]
- To cite this document: BenchChem. [The Pharmacokinetics of Phoxim in Animals: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1677734#pharmacokinetics-of-phoxim-absorption-and-excretion-in-animals>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com